

# 5-Bromo-2-chloro-4-fluorophenol physical properties

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 5-Bromo-2-chloro-4-fluorophenol

CAS No.: 148254-32-4

Cat. No.: B115098

[Get Quote](#)

## Technical Guide: 5-Bromo-2-chloro-4-fluorophenol

CAS Registry Number: 148254-32-4 Primary Classification: Halogenated Phenolic Intermediate  
Version: 1.0

## Executive Summary

**5-Bromo-2-chloro-4-fluorophenol** is a highly functionalized aromatic building block characterized by a unique substitution pattern of three distinct halogens (bromine, chlorine, fluorine) on a phenolic core.<sup>[1]</sup> This specific arrangement imparts significant electronic versatility, making it a critical intermediate in the synthesis of SGLT2 inhibitors (e.g., Dapagliflozin analogs) and agrochemicals like Pyraflufen-ethyl. Its enhanced acidity (pKa ~7.56) compared to unsubstituted phenol (pKa ~10) drives its reactivity in nucleophilic substitution and coupling reactions.

# Chemical Identity & Physicochemical Profile[2][3][4][5][6]

The physical properties of **5-Bromo-2-chloro-4-fluorophenol** are dictated by the electron-withdrawing nature of its halogen substituents.

**Table 1: Physicochemical Properties**

| Property          | Value / Description                                                | Source/Note                                          |
|-------------------|--------------------------------------------------------------------|------------------------------------------------------|
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> BrClFO                               |                                                      |
| Molecular Weight  | 225.44 g/mol                                                       |                                                      |
| Appearance        | White to off-white fused solid                                     | Experimental Observation                             |
| Boiling Point     | 240.7 ± 35.0 °C (at 760 Torr)                                      | Predicted [1]                                        |
| Density           | 1.875 ± 0.06 g/cm <sup>3</sup>                                     | Predicted [1]                                        |
| Acidity (pKa)     | 7.56 ± 0.23                                                        | Predicted (High acidity due to -I effect of F/Cl/Br) |
| Solubility        | Soluble in DCM, Ethanol, Ethyl Acetate; Sparingly soluble in water | Experimental Protocol [2]                            |
| Flash Point       | 99.4 ± 25.9 °C                                                     | Predicted                                            |
| InChI Key         | NQQPSJDOZDIKTE-UHFFFAOYSA-N                                        | Identifier                                           |

## Structural Analysis & Reactivity

The 1,2,4,5-substitution pattern creates a "push-pull" electronic environment:

- **Acidity Enhancement:** The fluorine atom at the para position and chlorine at the ortho position exert strong inductive (-I) and resonance (+R) effects. However, the inductive withdrawal dominates, significantly stabilizing the phenoxide anion, lowering the pKa to ~7.5.
- **Nucleophilic Sites:** The phenolic hydroxyl is the primary nucleophile.

- **Electrophilic Sites:** The carbon bonded to bromine (C-5) is activated for metal-halogen exchange (e.g., Lithiation) or Palladium-catalyzed cross-coupling (Suzuki-Miyaura), enabling scaffold expansion.

## Synthesis & Production Workflow

The synthesis of **5-Bromo-2-chloro-4-fluorophenol** often involves the hydrolysis of protected precursors to ensure regioselectivity during halogenation. A robust method involves the hydrolysis of the corresponding methanesulfonate ester.

## Experimental Protocol: Hydrolysis of Sulfonate Precursor

**Objective:** Isolate high-purity phenol from 5-bromo-2-chloro-4-fluorophenyl methanesulfonate.

**Reagents:**

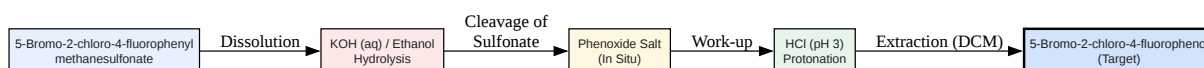
- Precursor: 5-bromo-2-chloro-4-fluorophenyl methanesulfonate (1.0 eq)
- Solvent: Ethanol (16 vol)
- Base: 10% Aqueous KOH (2.2 eq)
- Extraction: Dichloromethane (DCM)
- Wash: Water (pH adjusted to 3)<sup>[2]</sup><sup>[3]</sup>

**Step-by-Step Methodology:**

- **Charging:** In a reactor, charge 5-bromo-2-chloro-4-fluorophenyl methanesulfonate (e.g., 2.0 g, 6.6 mmol) and Ethanol (32 mL).
- **Hydrolysis:** Add 10% aqueous KOH (8.0 g, 14.5 mmol) dropwise.
- **Reaction:** Stir at ambient temperature (20–25°C) monitoring by TLC/HPLC until ester consumption is complete (>98% conversion).
- **Work-up:**

- Evaporate ethanol under reduced pressure.
- Dilute residue with water and acidify to pH 3 using dilute HCl.
- Extract the aqueous layer with DCM (3 x 5 mL).[2]
- Purification: Wash the combined organic layers with brine, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate to yield the crude product.
- Expected Yield: ~89%[2]
- Purity: ~95% (crude) [2][2]

## Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Hydrolysis workflow for generating the target phenol from its sulfonate precursor.

## Applications in Drug Discovery & Agrochemicals[1] Pharmaceutical Intermediates (SGLT2 Inhibitors)

This compound serves as a scaffold for Gliflozin class drugs (e.g., Dapagliflozin, Empagliflozin).

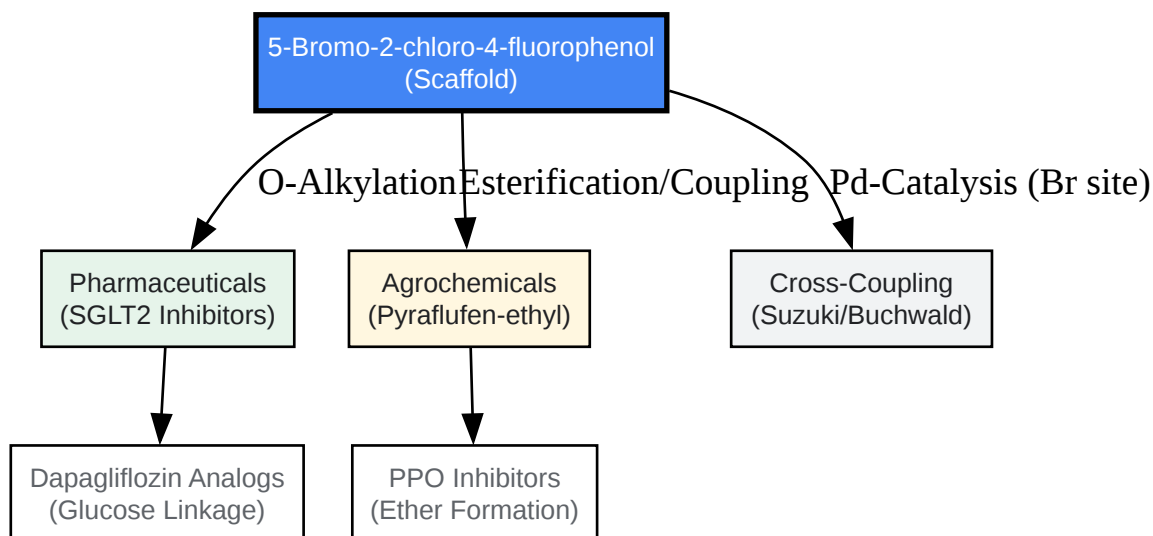
- Mechanism: The phenol moiety is typically alkylated (e.g., with a glucose derivative or a benzyl halide) to link the sugar moiety to the aglycone aromatic ring.
- Role: The specific halogenation pattern (Br, Cl, F) is critical for fitting into the SGLT2 receptor pocket, influencing potency and selectivity.

## Agrochemicals (Pyraflufen-ethyl)

Identified as "Pyraflufen Impurity 1" or a key intermediate [3].

- Usage: Precursor for the synthesis of protoporphyrinogen oxidase (PPO) inhibitor herbicides.
- Pathway: The phenol is coupled with a pyrazole ring or an ester side chain to form the active herbicide.

## Strategic Logic Diagram: Application Pathways



[Click to download full resolution via product page](#)

Caption: Divergent synthetic utility of the **5-Bromo-2-chloro-4-fluorophenol** scaffold.

## Safety, Handling, & Analytical Profiling

### Safety Profile (GHS Classifications)

- Signal Word: Warning
- Hazard Statements:
  - H302+H312+H332: Harmful if swallowed, in contact with skin, or inhaled.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles. Avoid dust formation.

## Analytical Profiling (Expected Signals)

To validate the identity of the synthesized compound, look for the following spectral signatures:

- $^1\text{H}$  NMR (DMSO- $d_6$ , 400 MHz):
  - $\delta$  ~10.5 ppm (s, 1H): Phenolic -OH (Exchangeable with  $\text{D}_2\text{O}$ ).
  - $\delta$  ~7.6 ppm (d, 1H): Aromatic proton at C-6 (coupling with F).
  - $\delta$  ~7.4 ppm (d, 1H): Aromatic proton at C-3 (coupling with F).
  - Note: The specific chemical shifts will depend on solvent and concentration, but the presence of two aromatic singlets (or doublets due to F-coupling) and one exchangeable proton is diagnostic.
- Mass Spectrometry (LC-MS):
  - m/z: Look for  $[\text{M}-\text{H}]^-$  peak at ~223/225/227 (characteristic Br/Cl isotope pattern: 79Br/81Br and 35Cl/37Cl).

## References

- Google Patents. (2000). WO2000061523A1 - Halogenation of protected phenols in meta position.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Buy 4,5-Dichloro-2-fluorophenol [[smolecule.com](https://smolecule.com)]
- 2. WO2000061523A1 - Halogenation of protected phenols in meta position - Google Patents [[patents.google.com](https://patents.google.com)]

- 3. CN1348433A - Halogenation of protected phenols in meta position - Google Patents [[patents.google.com](https://patents.google.com)]
- To cite this document: BenchChem. [5-Bromo-2-chloro-4-fluorophenol physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b115098/docs#5-bromo-2-chloro-4-fluorophenol-physical-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)